

# Safeguarding Your Research: Proper Disposal of Pyrazinamide-13C,15N

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Compound of Interest		
Compound Name:	Pyrazinamide-13C,15N	
Cat. No.:	B12380957	Get Quote

For researchers and scientists in the field of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **Pyrazinamide-13C,15N**, a stable isotope-labeled compound used in tuberculosis research. Adherence to these protocols is critical for maintaining a safe laboratory environment and complying with regulatory standards.

## **Chemical and Physical Properties**

Understanding the properties of **Pyrazinamide-13C,15N** is the first step in safe handling and disposal. As the isotopic labeling with <sup>13</sup>C and <sup>15</sup>N does not alter the chemical characteristics of the molecule, the properties are analogous to those of unlabeled pyrazinamide.

Property	Value
Appearance	White crystalline powder[1]
Molecular Formula	C <sub>4</sub> <sup>13</sup> CH <sub>5</sub> N <sub>2</sub> <sup>15</sup> NO
Molecular Weight	Approximately 125.10 g/mol
Melting Point	189 - 191 °C[2]
Solubility	Slightly soluble in water[1]
Stability	Stable under normal conditions[3]
Incompatibilities	Strong oxidizing agents[3]
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## **Personal Protective Equipment (PPE)**

Before handling **Pyrazinamide-13C,15N** for any purpose, including disposal, it is mandatory to wear appropriate Personal Protective Equipment (PPE) to prevent exposure.

- Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are recommended.[3]
- Eye Protection: Safety goggles or glasses should be worn.[3]
- Lab Coat: A lab coat or other protective clothing is necessary to prevent skin contact.[3]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH/MSHA-approved respirator should be used.[3]

## **Step-by-Step Disposal Protocol**

The proper disposal of **Pyrazinamide-13C,15N**, like other chemical waste, must be conducted in accordance with all applicable federal, state, and local regulations.[2] The following protocol outlines the general steps for its disposal in a laboratory setting.

- 1. Waste Identification and Segregation:
- Labeling: Clearly label a dedicated waste container as "Hazardous Waste: Pyrazinamide-13C,15N". Include the chemical name and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Segregation: Do not mix Pyrazinamide-13C,15N waste with other chemical waste streams
  unless explicitly permitted by your EHS guidelines. Incompatible materials can lead to
  dangerous reactions.
- 2. Disposal of Unused or Expired Product:
- Solid Waste: For solid Pyrazinamide-13C,15N, carefully transfer the material into the labeled hazardous waste container. Avoid creating dust.[3]
- Solutions: If the compound is in a solution, it should be collected in a compatible, leak-proof container. Do not dispose of it down the drain.



- 3. Disposal of Contaminated Materials:
- Labware: Disposable labware (e.g., pipette tips, weighing boats) that has come into contact
  with Pyrazinamide-13C,15N should be placed in the designated solid hazardous waste
  container.
- Empty Containers:
  - Thoroughly empty the original container.
  - The first rinse of the container with a suitable solvent should be collected and disposed of as hazardous waste.[4]
  - After rinsing, deface or remove the original label.[4] The container can then typically be disposed of as regular lab glass or plastic waste, but confirm this with your institutional guidelines.
- 4. Waste Storage and Collection:
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated area, away from incompatible materials.
- Collection: Arrange for the collection of the hazardous waste through your institution's EHS department. Follow their specific procedures for waste pickup requests.

## **Disposal Workflow Diagram**

The following diagram illustrates the logical steps for the proper disposal of **Pyrazinamide-13C,15N**.





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Caption: Workflow for the safe disposal of Pyrazinamide-13C,15N.







By adhering to these procedures, you contribute to a safer research environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines.

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### References

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- To cite this document: BenchChem. [Safeguarding Your Research: Proper Disposal of Pyrazinamide-13C,15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12380957#pyrazinamide-13c-15n-proper-disposal-procedures]

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